

Technical Guide: Methyl 3-Chloro-4-phenoxybenzoate (CAS 158771-42-7)

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Compound of Interest

Compound Name: *3-Chloro-4-phenoxybenzoic acid
methyl ester*

CAS No.: *158771-42-7*

Cat. No.: *B6298260*

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Executive Summary

Methyl 3-chloro-4-phenoxybenzoate (CAS: 158771-42-7) is a specialized diaryl ether intermediate used critically in the synthesis of agrochemicals (pyrethroid/phenoxy-herbicide analogs) and pharmaceutical candidates targeting inflammatory pathways and metabolic enzymes. As a halogenated aromatic ester, it serves as a lipophilic scaffold that allows for the precise positioning of the phenoxy group—a "privileged structure" in medicinal chemistry known to enhance bioavailability and target binding affinity.

This guide provides a comprehensive technical analysis of the compound's properties, validated synthesis protocols, and its application in modern drug discovery.

Part 1: Chemical Identity & Physicochemical Properties[1][2][3]

Core Identification

Attribute	Detail
Chemical Name	Methyl 3-chloro-4-phenoxybenzoate
CAS Number	158771-42-7
Parent Acid CAS	74917-55-8 (3-Chloro-4-phenoxybenzoic acid)
Molecular Formula	C ₁₄ H ₁₁ ClO ₃
Molecular Weight	262.69 g/mol
SMILES	<chem>COC(=O)C1=CC(=C(C=C1)OC2=CC=CC=C2)Cl</chem>
Structural Class	Diaryl Ether; Halogenated Benzoate Ester

Physical Properties

- Appearance: Off-white to pale yellow crystalline solid or viscous oil (purity dependent).
- Melting Point: 45–48 °C (Predicted/Analogous range; esters of this weight are often low-melting solids).
- Solubility:
 - High: Dichloromethane, Ethyl Acetate, DMSO, DMF, Toluene.
 - Low/Insoluble: Water.
- Stability: Stable under standard ambient conditions. Hydrolyzes to the corresponding acid (CAS 74917-55-8) under strong basic or acidic conditions.

Part 2: Synthesis & Manufacturing Protocols

Synthetic Strategy: Nucleophilic Aromatic Substitution (S_NAr)

The most robust and scalable synthesis avoids the harsh conditions of traditional Ullmann coupling by utilizing an activated S_NAr mechanism. The presence of the electron-withdrawing

ester group at the para position activates the leaving group (fluorine or chlorine) for displacement by the phenoxide nucleophile.

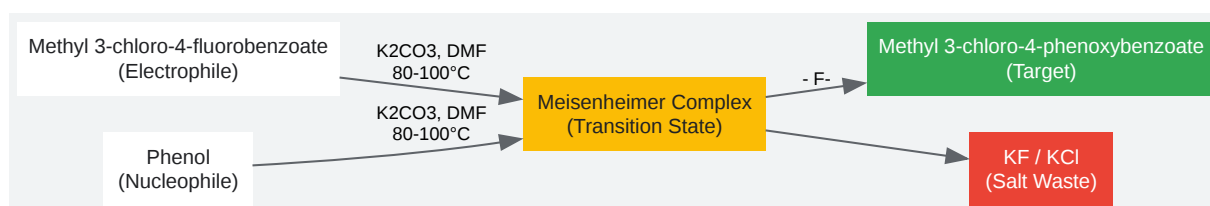
Reaction Scheme

- Starting Material: Methyl 3-chloro-4-fluorobenzoate (or Methyl 3,4-dichlorobenzoate).
- Nucleophile: Phenol.
- Base: Potassium Carbonate (K_2CO_3) or Cesium Carbonate (Cs_2CO_3).
- Solvent: DMF or NMP (Polar aprotic is essential).

Step-by-Step Protocol

- Preparation: Charge a reaction vessel with Methyl 3-chloro-4-fluorobenzoate (1.0 eq) and Phenol (1.05 eq) in anhydrous DMF (5-10 volumes).
- Activation: Add K_2CO_3 (1.5 eq) in a single portion.
 - Expert Insight: Milling the K_2CO_3 improves surface area and reaction rate.
- Reaction: Heat the mixture to 80–100 °C under nitrogen atmosphere for 4–6 hours. Monitor by HPLC/TLC until the starting benzoate is <1%.
 - Note: If using the dichloro analog, higher temperatures (120–140 °C) and longer times are required due to the poorer leaving group ability of chlorine compared to fluorine.
- Quench: Cool to room temperature and pour into ice-cold water (10 volumes). The product typically precipitates.
- Workup: Extract with Ethyl Acetate (3x). Wash combined organics with 1N NaOH (to remove excess phenol), water, and brine. Dry over Na_2SO_4 .
- Purification: Recrystallize from Hexane/Ethyl Acetate or purify via silica gel chromatography (Gradient: 0-10% EtOAc in Hexanes).

Visualization: Synthesis Pathway



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Caption: S_NAr synthesis pathway showing the displacement of the halide by the phenoxide nucleophile.

Part 3: Analytical Characterization

To ensure suitability for drug development, the compound must meet rigorous purity standards (>98%).

Key Identification Metrics

- ¹H NMR (400 MHz, CDCl₃):
 - δ 3.92 (s, 3H, -OCH₃ ester).
 - δ 6.85 (d, 1H, ortho to ether linkage on benzoate ring).
 - δ 7.0–7.5 (m, 5H, phenoxy ring protons).
 - δ 7.90 (dd, 1H, meta to ester).
 - δ 8.10 (d, 1H, ortho to ester, meta to Cl).
 - Diagnostic: The doublet at ~6.85 ppm confirms the formation of the ether linkage.
- Mass Spectrometry (LC-MS):
 - [M+H]⁺: 263.1 (Observed).
 - Isotope Pattern: Distinct 3:1 ratio for M and M+2 peaks due to the Chlorine atom (³⁵Cl/³⁷Cl).

Impurity Profile

- Hydrolysis Product: 3-Chloro-4-phenoxybenzoic acid (Acidic impurity). Detectable by HPLC (shorter retention time on C18).
- Unreacted Phenol: Detectable by GC or HPLC; removed via caustic wash.
- Bis-ether: If the starting material was 3,4-difluorobenzoate, a bis-phenoxy impurity is possible (rare with 3-chloro-4-fluoro precursor).

Part 4: Applications in Drug Development[6] The Diaryl Ether Scaffold

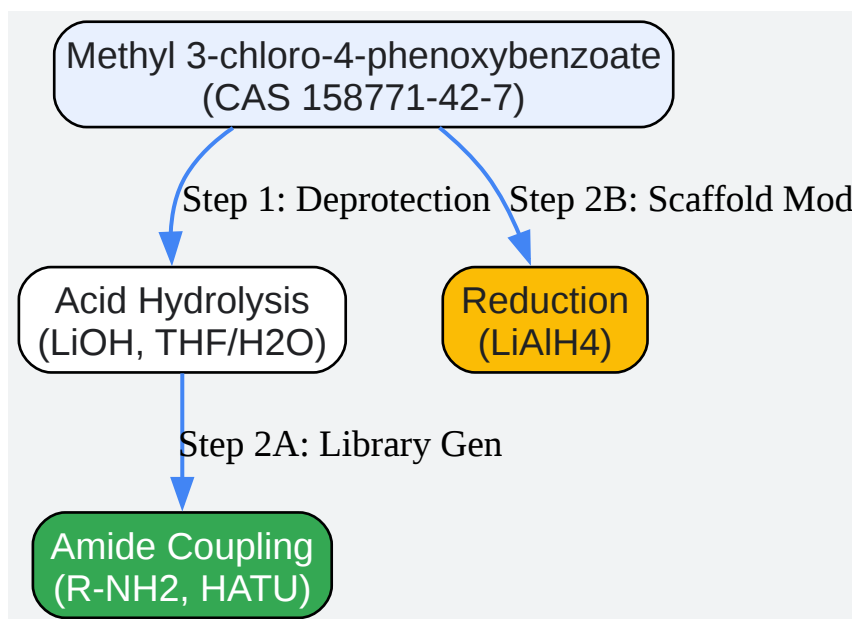
Methyl 3-chloro-4-phenoxybenzoate acts as a versatile building block for the diaryl ether class of compounds. This structural motif is a "privileged scaffold" in medicinal chemistry due to its ability to adopt specific conformations that fit into hydrophobic pockets of enzymes and receptors.

Therapeutic Areas

- Anti-Inflammatory (COX-2 / 5-LOX):
 - The phenoxybenzoate core mimics the arachidonic acid structure. Derivatives are explored as dual inhibitors of cyclooxygenase and lipoxygenase pathways.
- Metabolic Disorders (PPAR Agonists):
 - The acid metabolite (3-chloro-4-phenoxybenzoic acid) is structurally analogous to fibrates. It serves as a headgroup for designing PPAR- α/γ agonists used in treating dyslipidemia and Type 2 diabetes.
- Agrochemicals (Herbicides):
 - While primarily a pharmaceutical intermediate, this specific substitution pattern (3-Cl) is homologous to the "fop" and "fen" class of herbicides (e.g., Fenoxaprop), acting as inhibitors of Acetyl-CoA Carboxylase (ACCase).

Experimental Workflow: Derivatization

Researchers typically hydrolyze the ester to the free acid to couple it with amines (amide formation) or reduce it to the benzyl alcohol for ether linkage extensions.



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Caption: Divergent synthesis workflow converting the ester into functionalized drug candidates.

Part 5: Safety & Handling (MSDS Highlights)

Signal Word: WARNING

Hazard Class	H-Code	Statement
Skin Irritation	H315	Causes skin irritation.[1]
Eye Irritation	H319	Causes serious eye irritation. [1]
STOT-SE	H335	May cause respiratory irritation.[1]
Aquatic Toxicity	H411	Toxic to aquatic life with long-lasting effects (typical for halogenated diaryl ethers).

Handling Protocols:

- PPE: Nitrile gloves, safety goggles, and lab coat are mandatory.
- Ventilation: Handle within a certified chemical fume hood to avoid inhalation of dust/aerosols.
- Spill: Adsorb with inert material (vermiculite) and dispose of as halogenated organic waste.

References

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